

A Technical Guide to 5-Ethoxy-6-methoxy-8-nitroquinoline and Its Analogs

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Compound of Interest

Compound Name: 5-Ethoxy-6-methoxy-8-nitroquinoline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **5-Ethoxy-6-methoxy-8-nitroquinoline** and its closely related analogs, 5-methoxy-8-nitroquinoline and 6-methoxy-8-nitroquinoline. Given the limited publicly available data on **5-Ethoxy-6-methoxy-8-nitroquinoline**, this guide leverages detailed information on its structural analogs to provide a valuable comparative resource for research and development.

Chemical Identity and Properties

While specific experimental data for **5-Ethoxy-6-methoxy-8-nitroquinoline** is not extensively documented, its identity as a synthetic nitroquinoline derivative is established.^[1] In contrast, its methoxy analogs are well-characterized.

IUPAC Name: **5-Ethoxy-6-methoxy-8-nitroquinoline**

Synonyms: Not commonly available.

Closely Related Analogs:

- 5-methoxy-8-nitroquinoline: A well-characterized nitroquinoline derivative.

- 6-methoxy-8-nitroquinoline: Another well-characterized isomer with documented synthetic procedures and properties.

The structural similarities between these compounds suggest that their physicochemical properties and biological activities may share common features, making the study of the methoxy analogs highly relevant.

Quantitative Data

The following table summarizes the available quantitative data for **5-Ethoxy-6-methoxy-8-nitroquinoline** and its methoxy analogs for comparative analysis.

| Property | 5-Ethoxy-6-methoxy-8-nitroquinoline | 5-methoxy-8-nitroquinoline | 6-methoxy-8-nitroquinoline |
|-------------------|---|--|--|
| Molecular Formula | C ₁₂ H ₁₂ N ₂ O ₄ | C ₁₀ H ₈ N ₂ O ₃ | C ₁₀ H ₈ N ₂ O ₃ |
| Molecular Weight | 248.23 g/mol | 204.18 g/mol | 204.18 g/mol |
| CAS Number | Not available | 36020-53-8 | 85-81-4 |
| Appearance | Not specified | Not specified | White to light yellow powder |
| Melting Point | Not specified | Not specified | 158-160 °C |
| Boiling Point | Not specified | Not specified | Not available |
| Solubility | Not specified | Not specified | Soluble in chloroform |

Synthesis and Experimental Protocols

The synthesis of **5-Ethoxy-6-methoxy-8-nitroquinoline** is described as a multi-step process. [1] A common route for synthesizing nitroquinolines is the Skraup synthesis, which involves the reaction of an aniline derivative with glycerol, an oxidizing agent, and sulfuric acid.

Representative Experimental Protocol: Synthesis of 6-methoxy-8-nitroquinoline

The following protocol is a well-documented example of a Skraup reaction for the synthesis of a related nitroquinoline.

Materials:

- 3-nitro-4-aminoanisole
- Glycerol
- Arsenic oxide (As_2O_5)
- Concentrated sulfuric acid (H_2SO_4)
- Methanol
- Chloroform
- Decolorizing carbon

Procedure:

- A slurry is prepared by mixing arsenic oxide, 3-nitro-4-aminoanisole, and glycerol in a three-necked round-bottomed flask equipped with a mechanical stirrer.
- Concentrated sulfuric acid is added dropwise to the mixture over 30-45 minutes, allowing the temperature to rise to 65-70°C.
- The flask is then fitted for vacuum distillation, and the mixture is heated to 105-110°C to remove water.
- After the removal of water, the reaction mixture is cooled, and more sulfuric acid is added.
- The mixture is then heated to 135-140°C for 7 hours.
- After cooling, the reaction mixture is poured into a solution of sodium hydroxide to neutralize the acid and precipitate the crude product.
- The crude product is collected by filtration, washed with water, and then with methanol.

- The product is purified by dissolving in hot chloroform, treating with decolorizing carbon, and recrystallizing.

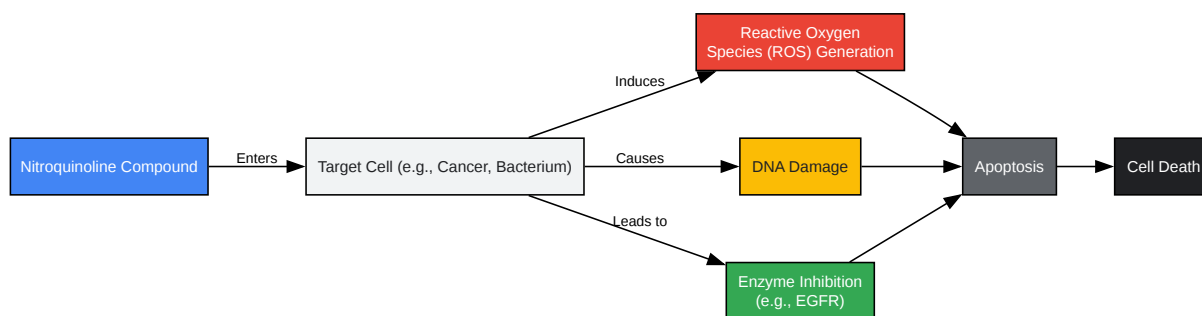
Yield: 65-76%

Biological Activities and Signaling Pathways

Nitroquinoline derivatives are a class of heterocyclic compounds known for their broad range of biological activities, including anticancer and antimicrobial properties.[2] While specific pathways for **5-Ethoxy-6-methoxy-8-nitroquinoline** have not been elucidated, the general activities of nitroquinolines provide a strong basis for potential research directions.

Potential Signaling Pathways and Mechanisms of Action

The biological effects of nitroquinolines are often attributed to their ability to induce cellular stress and interfere with key biological processes. The diagram below illustrates the potential mechanisms of action for nitroquinoline compounds based on current research.



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Caption: Potential mechanisms of action for nitroquinoline compounds.

Nitroquinolines may exert their cytotoxic effects through several mechanisms:

- **Generation of Reactive Oxygen Species (ROS):** The presence of the nitro group can lead to the production of ROS within the cell, inducing oxidative stress and subsequent apoptosis.

- DNA Damage: Some nitroquinoline derivatives have been shown to interact with DNA, causing damage and disrupting cellular replication.
- Enzyme Inhibition: These compounds can also act as inhibitors of key enzymes involved in cell signaling and proliferation, such as the Epidermal Growth Factor Receptor (EGFR).

The culmination of these effects can lead to programmed cell death, or apoptosis, making nitroquinolines a subject of interest in the development of novel anticancer and antimicrobial therapies.[3][4][5]

Conclusion

While **5-Ethoxy-6-methoxy-8-nitroquinoline** itself remains a compound with limited available data, the comprehensive information on its close analogs, 5-methoxy-8-nitroquinoline and 6-methoxy-8-nitroquinoline, provides a solid foundation for further investigation. The established synthetic routes and the known biological activities of the broader nitroquinoline class suggest that **5-Ethoxy-6-methoxy-8-nitroquinoline** holds potential for further research, particularly in the fields of medicinal chemistry and drug discovery. This guide serves as a starting point for researchers and scientists interested in exploring the therapeutic potential of this and related compounds.

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